

Chemical structure and properties of Erythrosine B

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Compound of Interest		
Compound Name:	Erythrosine B	
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Erythrosine B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Erythrosine B, also known as FD&C Red No. 3, is a tetraiodofluorescein derivative widely utilized as a colorant in food, pharmaceuticals, and cosmetics. Beyond its application as a dye, **Erythrosine B** has garnered significant interest in the scientific community for its distinct photochemical and biological properties. This technical guide provides an in-depth overview of the chemical structure, physicochemical characteristics, and spectral properties of **Erythrosine B**. Furthermore, it delves into its promiscuous protein-binding capabilities, its role as a broad-spectrum inhibitor of protein-protein interactions (PPIs), particularly within the Tumor Necrosis Factor (TNF) signaling pathway, and its applications in photodynamic therapy. Detailed experimental protocols for its synthesis, analysis, and characterization of its biological activities are also presented to support further research and development.

Chemical Structure and Identification

Erythrosine B is an organoiodine compound, structurally a derivative of fluorescein.[1] Its chemical identity is well-defined by various nomenclature systems.

Chemical Structure:



Caption: Chemical structure of Erythrosine B.

Table 1: Chemical Identification of Erythrosine B

Identifier	Value	Reference(s)
IUPAC Name	2-(6-Hydroxy-2,4,5,7-tetraiodo- 3-oxo-xanthen-9-yl)benzoic acid	[1]
Chemical Formula	C20H6I4Na2O5	[1]
Molar Mass	879.86 g/mol	[1]
CAS Number	16423-68-0	[1]
Synonyms	Erythrosine B, Erythrosin B, Acid Red 51, C.I. 45430, FD&C Red No. 3, E127	[1]

Physicochemical and Spectral Properties

The utility and biological activity of **Erythrosine B** are underpinned by its distinct physicochemical and spectral characteristics.

Table 2: Physicochemical Properties of Erythrosine B



Property	Value	Reference(s)
Appearance	Red to brown powder	[2]
Melting Point	142-144 °C	[1]
Solubility in Water	9 g/100 mL at 25 °C	[2]
Solubility in Ethanol	Soluble	
pH Stability	Insoluble at pH 3-5, stable at pH 7 and 8	[2]
Light Stability	Poor to fair	[2]
Oxidation Stability	Fair	[2]

Table 3: Spectral Properties of Erythrosine B

Spectral Property	Wavelength (nm)	Conditions	Reference(s)
Absorption Maximum (λmax)	524 - 527	In water	[3]
Excitation Maximum	527	[4]	
Emission Maximum	554	[4]	_

Synthesis of Erythrosine B

Erythrosine B is synthesized through the iodination of fluorescein.[1][5] Fluorescein itself is produced from the condensation of resorcinol and phthalic anhydride.[1][5]

Experimental Protocol: Synthesis of Erythrosine B from Fluorescein

This protocol describes a representative method for the synthesis of **Erythrosine B**.

Materials:

Foundational & Exploratory





- Fluorescein
- Sodium iodide (Nal)
- Oxone (2KHSO₅·KHSO₄·K₂SO₄)
- Agate mortar and pestle
- Oven
- Ethanol

Procedure:

- A mixture of the lactonic form of fluorescein (1 equivalent), 16 equivalents of sodium iodide, and 16 equivalents of Oxone is prepared.[6]
- The mixture is thoroughly crushed in an agate mortar until a homogeneous and finely ground powder is obtained.[6]
- The solid mixture is then placed in an oven and heated at 200°C for 12 hours.[6]
- During this process, the iodination of the fluorescein molecule occurs.[1][5]
- The resulting product is a mixture primarily containing 2',4',5'-triiodofluorescein and the desired tetraiodo-derivative, **Erythrosine B**.[6]
- The crude product can be purified by recrystallization from a suitable solvent such as ethanol.



Step 1: Fluorescein Synthesis Resorcinol Phthalic Anhydride Condensation NaI, Oxone 200°C, 12h Step 2: Iodination Iodination

Synthesis of Erythrosine B

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Erythrosine B

Caption: Workflow for the synthesis of **Erythrosine B**.

Biological Activities and Mechanisms of Action

Erythrosine B exhibits a range of biological activities, primarily stemming from its ability to interact with proteins and its photosensitizing properties.



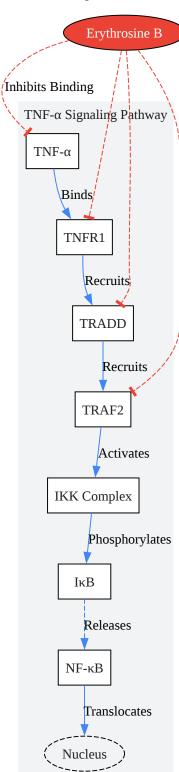
Promiscuous Protein-Protein Interaction Inhibition

Erythrosine B has been identified as a promiscuous inhibitor of protein-protein interactions (PPIs), with a remarkably consistent median inhibitory concentration (IC $_{50}$) in the 5 to 30 μ M range.[2][7] This non-specific binding to multiple protein targets is attributed to the flat and rigid structure of the **Erythrosine B** molecule.[2]

One of the key signaling pathways affected by **Erythrosine B** is the Tumor Necrosis Factor (TNF) superfamily. It has been shown to be a potent inhibitor of the TNF-R-TNFα and CD40-CD154 interactions.[6] The mechanism is believed to involve the non-specific binding of **Erythrosine B** to surface proteins, thereby sterically hindering the protein-protein interactions necessary for signal transduction.



Conceptual Inhibition of TNF- α Signaling by Erythrosine B



Promiscuous binding of Erythrosine B interferes with multiple protein-protein interactions in the pathway.

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Caption: **Erythrosine B**'s promiscuous binding inhibits TNF- α signaling.



Experimental Protocol: Spectrophotometric Analysis of Protein Binding

This protocol outlines a method to quantify the binding of **Erythrosine B** to a protein, such as Bovine Serum Albumin (BSA), by observing the metachromatic shift in its absorption spectrum.

Materials:

- · Erythrosine B stock solution
- Bovine Serum Albumin (BSA) stock solution
- Phosphate-buffered saline (PBS), pH 7.4
- UV-Vis Spectrophotometer
- Cuvettes

Procedure:

- Prepare a series of solutions with a constant concentration of Erythrosine B and varying concentrations of BSA in PBS.
- Prepare a blank solution containing only PBS.
- Record the absorbance spectra of each solution from 400 nm to 600 nm.
- Observe the shift in the absorption maximum (λmax) of Erythrosine B in the presence of increasing concentrations of BSA.
- The binding parameters, such as the dissociation constant (Kd) and the number of binding sites (n), can be determined by analyzing the spectral shifts using appropriate binding models, such as the Hill equation.[7]

Photodynamic Therapy

Erythrosine B is a potent photosensitizer, meaning it can generate reactive oxygen species (ROS) upon excitation with light of a specific wavelength. This property is harnessed in



photodynamic therapy (PDT) for applications such as antimicrobial treatments and cancer therapy. The mechanism involves the transition of **Erythrosine B** to an excited triplet state upon light absorption, which then transfers its energy to molecular oxygen, generating cytotoxic singlet oxygen.

Analytical Methodologies

Accurate quantification of **Erythrosine B** in various matrices is crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose.

Experimental Protocol: HPLC Analysis of Erythrosine B

This protocol provides a representative HPLC method for the analysis of **Erythrosine B**.

Instrumentation and Conditions:

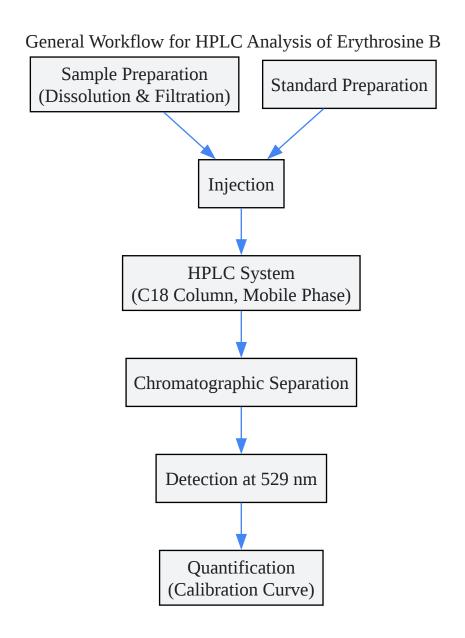
- HPLC System: With a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: A mixture of a buffer (e.g., 20 mM ammonium acetate) and organic solvents (e.g., acetonitrile and methanol) in a specific ratio (e.g., 40:30:30 v/v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 529 nm.
- Injection Volume: 20 μL.

Procedure:

- Prepare standard solutions of Erythrosine B in the mobile phase at known concentrations.
- Prepare the sample solution by dissolving the material to be analyzed in the mobile phase and filtering it through a 0.45 µm filter.
- Inject the standard solutions to generate a calibration curve.



- Inject the sample solution.
- Quantify the amount of Erythrosine B in the sample by comparing its peak area to the calibration curve.



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